

Safety and handling guidelines for Cy5 se(mono SO3) NHS ester.

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An In-depth Technical Guide to the Safe Handling and Application of Cy5 SE (mono SO3) NHS Ester

Introduction

Cy5 succinimidyl ester (SE) is a bright, water-soluble, far-red fluorescent dye widely used for labeling biomolecules.[1] Its N-hydroxysuccinimide (NHS) ester functional group is the most popular moiety for reacting with primary amines, such as those found on the lysine residues of proteins or on amine-modified oligonucleotides, to form a stable amide bond.[1] The dye's spectral properties, with excitation ideally suited for 633 nm or 647 nm laser lines, are advantageous due to the low autofluorescence of biological specimens in this spectral region.
[1] This guide provides comprehensive safety protocols, handling guidelines, and detailed experimental procedures for researchers, scientists, and drug development professionals.

Safety and Handling

All chemicals should be regarded as potentially hazardous and handled only by individuals trained in laboratory techniques.[2] The hazards of this material have not been thoroughly investigated, and caution is recommended.[3]

Hazard Identification and Precautionary Statements

While generally considered to have low toxicity, proper laboratory safety protocols are essential.[4]



- Precautionary Statements:
 - P264: Wash thoroughly after handling.[5]
 - P270: Do not eat, drink, or smoke when using this product.[5]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P362+P364: Take off contaminated clothing and wash it before reuse.
 - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

Personal Protective Equipment (PPE)

To ensure safety, the following PPE should be worn when handling Cy5 SE NHS ester:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[5]
- Hand Protection: Wear compatible chemical-resistant gloves to prevent skin exposure.
- Skin and Body Protection: Wear a laboratory overall and chemical-resistant clothing to prevent skin exposure.[2][5]
- Respiratory Protection: If working with the powder form or in an area with inadequate ventilation, wear a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

First Aid Measures

In case of exposure, follow these procedures:

• Inhalation: Move the individual to fresh air. If breathing is irregular or has stopped, administer artificial respiration. Call a physician.[3][5]



- Skin Contact: Immediately wash the affected area with plenty of soap and copious amounts of water for at least 15 minutes.[3][5] Call a physician if you feel unwell.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers.[3] Call a physician.[3]
- Ingestion: If the person is conscious, wash out their mouth with water.[3] Never give anything by mouth to an unconscious person.[3] Call a POISON CENTER or doctor/physician if you feel unwell.[5]

Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.[3]
- Fire-Fighting Procedures: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[3] Note that the compound may emit toxic fumes under fire conditions.[3]
- Accidental Release: Avoid dust formation.[3] Ventilate the affected area and wear appropriate PPE.[3][5] Do not allow the substance to enter the soil or subsoil.[5]

Storage and Stability

Proper storage is critical to maintain the reactivity of the NHS ester, which is susceptible to hydrolysis.[4]

- Solid Form: Upon receipt, store the solid dye at -20°C, protected from light and moisture.[1] [6] Storing in a container with a desiccant is also recommended.[7]
- Stock Solutions: Prepare stock solutions in anhydrous, amine-free dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).[7][8] These solutions can be stored at -20°C for 1-2 months.
 [8] DMF is advantageous as it does not freeze at -20°C, avoiding freeze-thaw cycles.[7] Ensure the solvent is truly anhydrous, as DMSO is very hygroscopic.[7] Before opening a vial of a stock solution, allow it to equilibrate to room temperature to prevent water condensation inside.[7] Aqueous solutions should be used immediately.[8]



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Physicochemical and Spectral Properties

The following table summarizes the key quantitative data for Cy5 SE (mono SO3) NHS ester.

Property	Value	Reference
Molecular Weight	739.86 g/mol	[1]
Excitation Maximum (λex)	648 - 649 nm	[1][9]
Emission Maximum (λem)	670 - 671 nm	[1][9]
Extinction Coefficient	250,000 cm ⁻¹ M ⁻¹	[1]
Reactivity	Primary amines	[1]
Solubility	Water, DMSO, DMF	[1]

Experimental Protocols: Protein Labeling

This section details a generalized protocol for conjugating Cy5 SE NHS ester to proteins.

Materials Required

- Protein to be labeled in an amine-free buffer (e.g., 0.1 M sodium bicarbonate or phosphate buffer).
- Cy5 SE (mono SO3) NHS ester.
- Anhydrous, amine-free DMSO or DMF.
- Conjugation Buffer: 0.1 M Sodium Bicarbonate or Phosphate Buffer, pH 8.3-9.3.[2][8]
- Purification column (e.g., Sephadex G-25).[2][6]
- Purification Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.4.[6]

Pre-Reaction Preparation

Prepare Protein Solution:



- Dissolve the protein in the conjugation buffer at a concentration of 2-10 mg/mL.[9]
 Labeling efficiency is greatly reduced at concentrations below 2 mg/mL.[9]
- Ensure the buffer is free of primary amines (e.g., Tris) or ammonium salts, as these will
 compete with the protein for reaction with the NHS ester.[2][6][9]
- The optimal pH for the reaction is 8.3-8.5.[8] If necessary, adjust the pH using 1 M sodium bicarbonate.[9]
- Prepare Dye Stock Solution:
 - Allow the vial of solid Cy5 SE to warm to room temperature before opening.
 - Add the required volume of anhydrous DMSO or DMF to create a 10-20 mM stock solution.[6][9] Mix well by vortexing.[6] This solution should be used promptly.[6]

Conjugation Reaction

- Calculate Dye Amount: The optimal molar ratio of dye to protein is typically around 10:1, but this should be optimized for each specific protein.[9] For a starting point to achieve monolabeling of Bovine Serum Albumin (BSA), a dye-to-protein ratio of 8:1 can be used.[8]
- Reaction: Add the calculated volume of the Cy5 SE stock solution to the protein solution while gently mixing.[9] Avoid vigorous vortexing that could denature the protein.[9]
- Incubation: Incubate the reaction in the dark at room temperature for 1 to 4 hours, or overnight on ice.[8] Gentle mixing every 10-15 minutes is recommended.[2]

Purification of the Conjugate

It is essential to remove unreacted dye and hydrolysis byproducts from the labeled protein.[4]

- Column Preparation: Equilibrate a size-exclusion chromatography column (e.g., Sephadex G-25) with PBS buffer (pH 7.2-7.4).[6]
- Separation: Load the reaction mixture directly onto the top of the column.[6]



- Elution: Elute the conjugate with PBS buffer.[6] The first colored band to elute will be the Cy5-protein conjugate, while the smaller, unreacted dye molecules will elute later.
- Collection: Collect the fractions containing the desired conjugate.

Storage of the Conjugate

The purified protein conjugate should be stored at 4°C for short-term use (up to two months) in the presence of a carrier protein (e.g., 0.1% BSA) and a biocide like 2 mM sodium azide.[6] For long-term storage, the conjugate should be aliquoted and stored at ≤ -60 °C, protected from light.[6]

Visualizations Reaction Pathway

The following diagram illustrates the chemical reaction between a primary amine on a protein and the Cy5 NHS ester, resulting in a stable amide bond.

Caption: Chemical pathway of NHS ester reaction with a primary amine.

Experimental Workflow

This diagram outlines the general workflow for labeling a protein with Cy5 SE NHS ester.

Caption: General workflow for protein conjugation with Cy5 NHS ester.

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